

Technical Guide: 2,4-Dichloropyrimidine-5-boronic Acid & Derivatives

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Compound of Interest

Compound Name: 2,4-Dichloropyrimidine-5-boronic acid

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Core Identity & Strategic Application in Medicinal Chemistry

Executive Summary

2,4-Dichloropyrimidine-5-boronic acid (typically utilized as the pinacol ester, CAS: 1073354-24-1) is a high-value heterocyclic building block.^[1] Its structural uniqueness lies in its orthogonal reactivity: it possesses two electrophilic sites (C2 and C4 chlorines) and one nucleophilic handle (C5 boronate). This trifunctional nature allows medicinal chemists to sequentially construct complex trisubstituted pyrimidine scaffolds—a motif ubiquitous in kinase inhibitors (e.g., EGFR, CDK antagonists).

This guide provides a validated roadmap for synthesizing, handling, and reacting this core, emphasizing the critical regioselectivity differences between the C2 and C4 positions.

Chemical Identity & Physicochemical Profile^{[1][2][3]}

The free boronic acid is prone to protodeboronation due to the electron-deficient nature of the pyrimidine ring. Consequently, the pinacol ester is the standard reagent for storage and synthesis.

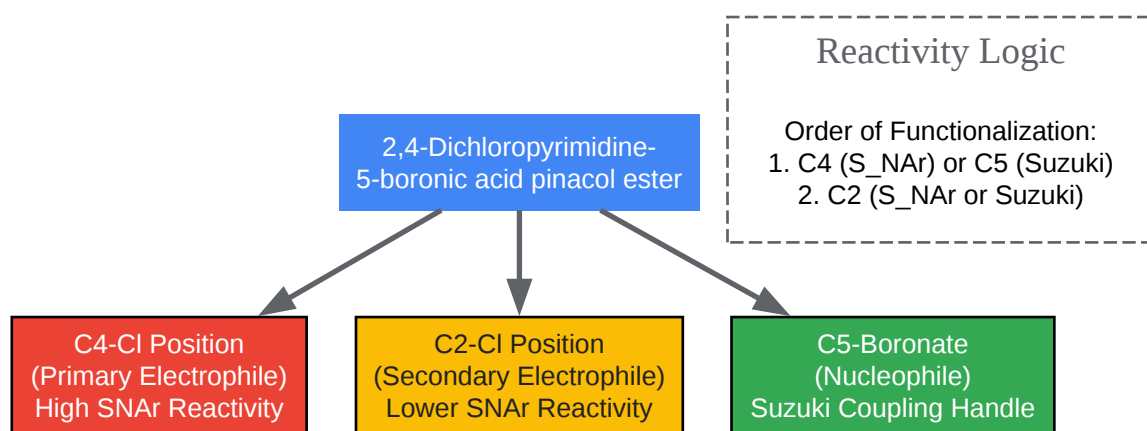
Property	Data
Systematic Name	2,4-Dichloro-5-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyrimidine
Common Name	2,4-Dichloropyrimidine-5-boronic acid pinacol ester
CAS Number	1073354-24-1 (Ester) / 135985-74-9 (Free acid - theoretical/transient)
Molecular Formula	C ₁₀ H ₁₃ BCl ₂ N ₂ O ₂
Molecular Weight	274.94 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, THF; insoluble in water (hydrolyzes slowly)
Storage	-20°C, inert atmosphere (Argon/Nitrogen), desiccated

Structural Analysis & Electronic Properties

Understanding the electronics of the pyrimidine ring is prerequisite to predicting reactivity.

- **C4 Position (Electrophilic):** The most electron-deficient carbon due to the additive inductive effects of N3 and N1. It is highly reactive toward Nucleophilic Aromatic Substitution (S_NAr).
- **C2 Position (Electrophilic):** Less reactive than C4 but still susceptible to S_NAr under forcing conditions or after C4 is substituted.
- **C5 Position (Nucleophilic Handle):** The boronate occupies the "meta-like" position, which is electronically distinct. It serves as the attachment point for Suzuki-Miyaura coupling.^[2]

Visualization: Electronic Reactivity Map



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Caption: Reactivity map highlighting the orthogonal functionalization sites of the core scaffold.

Synthesis of the Core Scaffold

Direct synthesis of the boronic ester is preferred over the free acid to ensure stability. The most robust route proceeds via Cryogenic Lithiation-Borylation.

Protocol: Lithiation-Borylation of 5-Bromo-2,4-dichloropyrimidine

Reagents:

- Substrate: 5-Bromo-2,4-dichloropyrimidine (commercially available or synthesized from 5-bromouracil).
- Lithiation Agent: n-Butyllithium (n-BuLi) or i-PrMgCl (TurboGrignard) for milder exchange.
- Boron Source: 2-Isopropoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (IPB-Pin).
- Solvent: Anhydrous THF / Toluene (4:1).

Step-by-Step Methodology:

- Preparation: Flame-dry a 3-neck round bottom flask and purge with Argon. Charge with 5-Bromo-2,4-dichloropyrimidine (1.0 eq) and anhydrous THF/Toluene.

- **Cooling:** Cool the solution to -78°C using a dry ice/acetone bath. Ensure internal temperature stabilizes.
- **Lithiation:** Add n-BuLi (1.1 eq) dropwise over 30 minutes. Critical: Maintain temperature $< -70^{\circ}\text{C}$ to prevent "dance" reactions (halogen scrambling). Stir for 30–60 mins.
- **Quenching:** Add IPB-Pin (1.2 eq) dropwise.
- **Warming:** Allow the mixture to warm to Room Temperature (RT) over 2 hours.
- **Workup:** Quench with saturated NH_4Cl (aq). Extract with EtOAc.^{[3][4]} Dry organic layer over Na_2SO_4 .
- **Purification:** Flash chromatography (Hexanes/EtOAc). Note: Silica gel can induce protodeboronation; use neutralized silica or alumina if possible.

Synthesis Workflow Diagram



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Caption: Linear synthesis route from 5-bromouracil to the target boronic ester.

Reactivity Profile & Applications

The power of this molecule lies in its ability to undergo Sequential Functionalization.

A. Regioselective $\text{S}_{\text{N}}\text{Ar}$ (C4 vs C2)

If the boronic ester is maintained (i.e., not reacted first), nucleophiles will attack the C4-position exclusively under controlled conditions.

- **Conditions:** Amine (1.0 eq), DIPEA (2.0 eq), THF/DMF, 0°C to RT.
- **Mechanism:** The intermediate Meisenheimer complex at C4 is more stabilized by the para-nitrogen (N1) than the complex at C2.

B. Suzuki-Miyaura Coupling (C5)

The boronate at C5 allows for C-C bond formation with aryl halides.

- Challenge: The C-Cl bonds are also reactive under Pd-catalysis.
- Solution: Use Pd(dppf)Cl₂ or Pd(PPh₃)₄ with mild bases (Na₂CO₃) to engage the boron specifically. However, a common strategy is to perform the SNAr reaction first to install an amine at C4, deactivating the ring slightly, and then perform the Suzuki coupling at C5.

Validated Application Workflow: Kinase Inhibitor Synthesis

- Step 1 (SNAr): React core with Aniline derivative -> Installs C4-amino group (Selectivity > 95:5).
- Step 2 (Suzuki): React C5-boronate with Aryl-Halide -> Extends the scaffold.
- Step 3 (SNAr/Suzuki): Functionalize C2-Cl (if retained) to fine-tune solubility/potency.

Handling & Stability Protocols

- Protodeboronation Risk: Electron-deficient heteroaryl boronic acids are notoriously unstable in aqueous base.
 - Mitigation: Use the pinacol ester.^{[5][6]} If the free acid is required, generate it in situ by hydrolyzing the ester immediately before use.
- Storage: Store the pinacol ester at -20°C under Argon.
- Analysis: Monitor purity via ¹H NMR (disappearance of pinacol methyls indicates hydrolysis) and ¹¹B NMR (shift changes from ester to acid).

References

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